

BPAM344: Comprehensive Guidelines for Safe Handling and Disposal

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Compound of Interest

Compound Name: BPAM344

Cat. No.: B15618746

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For Researchers, Scientists, and Drug Development Professionals: Essential safety and logistical information for the proper management of **BPAM344**, a positive allosteric modulator of kainate receptors.

This document provides a detailed guide to the proper disposal procedures for **BPAM344** (4-Cyclopropyl-3,4-dihydro-7-fluoro-2H-1,2,4-benzothiadiazine 1,1-dioxide), alongside essential information on its safe handling, mechanism of action, and relevant experimental protocols. Adherence to these procedures is critical for ensuring laboratory safety and minimizing environmental impact.

Immediate Safety and Handling Precautions

While a specific Safety Data Sheet (SDS) for **BPAM344** is not publicly available, information for structurally related benzothiadiazine dioxide derivatives provides guidance on safe handling. Personal protective equipment (PPE), including nitrile gloves, safety goggles, and a lab coat, should be worn at all times when handling **BPAM344**. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.

Proper Disposal Procedures

The following step-by-step procedures are based on best practices for the disposal of benzothiadiazine dioxide derivatives and should be followed for **BPAM344** waste.

Step 1: Waste Segregation

- **Solid Waste:** Collect all solid **BPAM344** waste, including contaminated consumables (e.g., weigh boats, pipette tips, gloves), in a designated, clearly labeled, and sealed hazardous waste container.
- **Liquid Waste:** Solutions containing **BPAM344** should be collected in a separate, labeled, and sealed hazardous waste container for liquids. Do not mix with other solvent waste streams unless compatibility has been confirmed.
- **Sharps Waste:** Any sharps (e.g., needles, razor blades) contaminated with **BPAM344** must be disposed of in a designated sharps container.

Step 2: Container Labeling All waste containers must be accurately labeled with the following information:

- The words "Hazardous Waste"
- The full chemical name: "**BPAM344** (4-Cyclopropyl-3,4-dihydro-7-fluoro-2H-1,2,4-benzothiadiazine 1,1-dioxide)"
- The CAS Number: 1204572-55-3[1][2][3][4]
- The primary hazards (e.g., "Irritant," "Environmental Hazard" - based on related compounds).
- The date the waste was first added to the container.

Step 3: Storage of Waste Store hazardous waste containers in a designated, secure area away from incompatible materials. The storage area should be cool, dry, and well-ventilated.

Step 4: Final Disposal Arrange for the collection and disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Do not dispose of **BPAM344** down the drain or in regular trash.

Quantitative Data for BPAM344

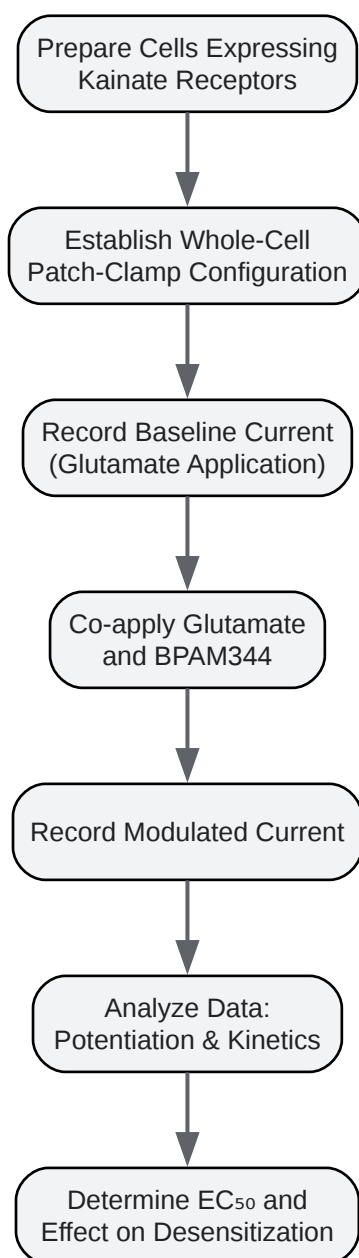
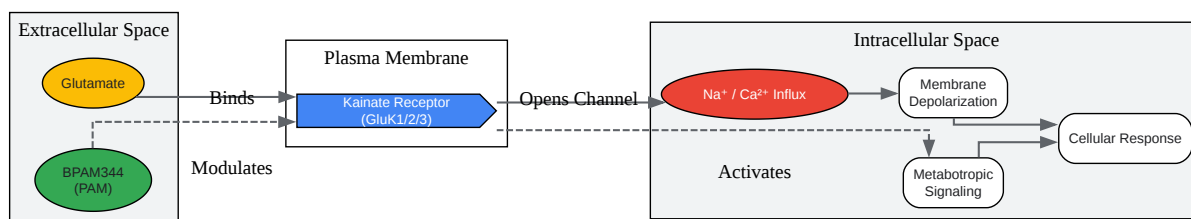
The following table summarizes key quantitative data for **BPAM344**.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ FN ₂ O ₂ S	[1]
Molecular Weight	242.27 g/mol	[1][5]
CAS Number	1204572-55-3	[1][2][3][4]
EC ₅₀ at GluK2a	79 μM	[2]
Effect on Desensitization Kinetics (GluK2a)	Markedly decreases from 5.5 ms to 775 ms	[4]
Calculated XLogP3	1.5	[5]
Hydrogen Bond Donor Count	1	[5]
Hydrogen Bond Acceptor Count	4	[5]
Rotatable Bond Count	1	[5]

Mechanism of Action and Signaling Pathway

BPAM344 is a positive allosteric modulator (PAM) of kainate receptors, a subtype of ionotropic glutamate receptors.[6][7] It specifically targets the GluK1b, GluK2a, and GluK3a subunits. Its mechanism of action involves binding to the ligand-binding domain (LBD) dimer interface, which stabilizes the receptor in a conformation that enhances the response to the endogenous agonist, glutamate.[6][7] This potentiation of glutamate-evoked currents is primarily achieved by slowing the receptor's desensitization rate.[4]

The signaling pathway initiated by the activation of kainate receptors, and potentiated by **BPAM344**, is primarily ionotropic, leading to the influx of Na⁺ and Ca²⁺ ions and subsequent neuronal depolarization. However, kainate receptors can also engage in metabotropic signaling, influencing intracellular signaling cascades.[6]



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